

Core Molecular Properties of Delmitide

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Compound Focus: Delmitide

CAS No.: 287096-87-1

Cat. No.: S525597

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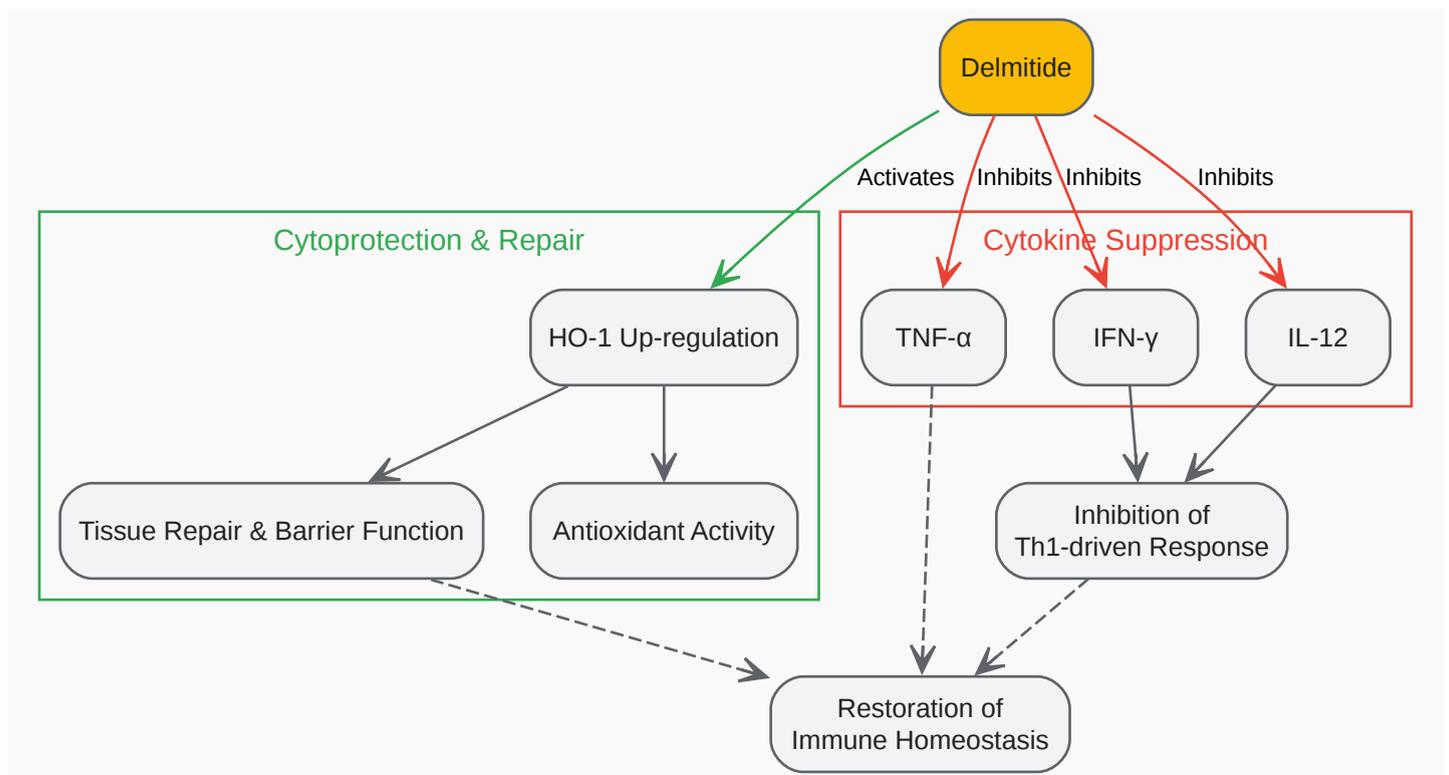
The following table summarizes the fundamental physicochemical and regulatory characteristics of **Delmitide**.

Property	Specification
Systematic Name	Delmitide (also known as RDP58) [1] [2]
CAS Number	287096-87-1 [1] [2]
Molecular Type	Synthetic decapeptide composed of D-amino acids [2]
Molecular Formula	C59H105N17O11 (approximate, based on sequence) [1] [2]
Molecular Weight	~1156 g/mol (approximate) [2]
Purity	≥ 98% (as verified by HPLC) [2]
Appearance	White to off-white lyophilized powder [2]
Solubility	Soluble in water, PBS, and DMSO [2]
Storage Conditions	-20°C, in a dry and light-protected environment [2]
Manufacturing Standard	GMP (Good Manufacturing Practice) [2]

Mechanism of Action & Signaling Pathways

Delmitide exerts its anti-inflammatory effects through a multi-targeted mechanism, primarily by modulating cytokine production and activating protective cellular pathways [2]. Its unique D-amino acid structure confers resistance to proteolytic degradation in the gastrointestinal tract, enabling oral administration [2].

The diagram below illustrates the core signaling pathways modulated by **Delmitide**.



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***Delmitide** modulates immune response by suppressing pro-inflammatory cytokines and activating heme oxygenase-1 (HO-1) for cytoprotection. [2]*

Primary Research & Experimental Applications

Delmitide has been primarily investigated for its therapeutic potential in immune-mediated inflammatory diseases.

- **Ulcerative Colitis and IBD Research:** The primary research focus is on ulcerative colitis (UC) and inflammatory bowel disease (IBD) models [1] [2]. In preclinical studies, oral administration of **Delmitide** has demonstrated efficacy in **reducing colonic mucosal damage, suppressing inflammation, and restoring epithelial barrier function** [2]. Its oral bioavailability is a key feature for these applications [2].
- **Other Inflammatory Conditions:** Research has extended to other autoimmune and inflammatory models, including **rheumatoid arthritis, psoriasis, and systemic inflammatory syndromes** [2]. The rationale is that its mechanism of cytokine regulation is applicable to a range of conditions driven by TNF- α , IFN- γ , and IL-12 [2].

Experimental Data and Protocols

The search results provide a general overview of **Delmitide's** properties but do not contain detailed experimental protocols or raw quantitative data (e.g., specific IC50 values, pharmacokinetic parameters, or full experimental workflows) from primary literature. The available information suggests key areas of experimental focus:

- **In Vivo Models:** Efficacy is typically evaluated in **oral dosing models of colitis** (e.g., in rodents), where parameters like disease activity index, histological scoring of inflammation, and cytokine levels are measured [2].
- **In Vitro Assays:** The mechanism is studied through **cytokine suppression assays** in immune cell cultures, measuring the reduction of TNF- α , IFN- γ , and IL-12, and through analysis of **heme oxygenase-1 (HO-1) expression levels** [2].

Conclusion and Research Outlook

Delmitide is a well-characterized synthetic D-isomer decapeptide with a defined mechanism of action centered on cytokine modulation and HO-1 activation. Its **oral bioavailability and targeted anti-inflammatory profile** make it a valuable research tool for investigating novel therapeutic strategies for ulcerative colitis and other chronic inflammatory diseases [2].

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References

1. Delmitide - Immunomart [immunomart.org]
2. Delmitide (CAS 287096-87-1) | GMP Supplier & Manufacturer ... [arizona-mall.com]

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